

# Proper Disposal of Yttrium Nitrate Hexahydrate: A Step-by-Step Guide

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## Compound of Interest

Compound Name: Yttrium nitrate hexahydrate

Cat. No.: B080751

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This guide provides essential safety and logistical information for the proper disposal of **yttrium nitrate hexahydrate**, ensuring compliance and laboratory safety. The following procedures are designed to offer clear, step-by-step guidance for operational questions related to the handling and disposal of this chemical.

## I. Immediate Safety and Hazard Information

**Yttrium nitrate hexahydrate** is an oxidizing solid that can intensify fires and is harmful if swallowed.[1][2] It causes serious eye irritation and skin irritation.[1][3] It is also very toxic to aquatic life with long-lasting effects.[2] Therefore, proper handling and disposal are crucial to prevent harm to personnel and the environment.

Key Hazards:

- Oxidizer: May intensify fire; keep away from clothing and combustible materials.[2][3][4]
- Health Hazards: Harmful if swallowed, causes serious eye irritation, and may cause respiratory irritation.[1][2][3]
- Environmental Hazards: Very toxic to aquatic organisms, which may cause long-term adverse effects in the aquatic environment.[2]

Personal Protective Equipment (PPE):

Before handling **yttrium nitrate hexahydrate**, ensure the following PPE is worn:

- Eye Protection: Chemical safety glasses or goggles.[\[3\]](#)
- Skin Protection: Nitrile or rubber gloves and a lab coat or apron.[\[3\]](#)
- Respiratory Protection: Use an approved respirator if dust formation is likely.[\[3\]](#)

## II. Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **yttrium nitrate hexahydrate**.

Property	Value	Source
Molecular Formula	$\text{Y}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	383.01 g/mol	<a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Off-white to white solid crystals or mass.	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Solubility in Water	Soluble	<a href="#">[4]</a>
pH	3.5 (50 g/L at 20 °C)	<a href="#">[5]</a>
Melting Point	57 °C	<a href="#">[4]</a>
UN Number	UN1477	<a href="#">[1]</a>
Hazard Class	5.1 (Oxidizing Agent)	<a href="#">[1]</a>

## III. Disposal Procedures

Disposal of **yttrium nitrate hexahydrate** must always be in accordance with local, state, and federal regulations.[\[3\]](#) Chemical waste generators must consult these regulations to ensure complete and accurate classification.[\[1\]](#)

Step 1: Waste Identification and Segregation

- Do not mix **yttrium nitrate hexahydrate** waste with other waste streams, especially combustible materials, reducing agents, organic materials, or strong acids.[3]
- Keep the waste in its original container or a clearly labeled, compatible container.
- Ensure the container is tightly closed and stored in a cool, dry, and well-ventilated area away from heat and sources of ignition.[1][3]

## Step 2: Handling Small Spills

In the event of a small spill, follow these steps:

- Ensure adequate ventilation and wear appropriate PPE.[3]
- Contain the spill to prevent it from entering drains or the environment.[3]
- Mix the spilled solid with an inert absorbent material such as vermiculite or sodium carbonate.[3]
- Sweep up the mixture and place it in a suitable, labeled container for disposal.[3]
- Clean the affected area thoroughly.

## Step 3: Disposal of Unused or Waste Product

For larger quantities of unused or waste **yttrium nitrate hexahydrate**:

- Option 1: Licensed Disposal Company: The recommended method of disposal is to offer surplus and non-recyclable solutions to a licensed disposal company.[6] This ensures the waste is managed in a compliant and environmentally sound manner.
- Option 2: Chemical Incineration: In some cases, the product may be burned in a chemical incinerator equipped with an afterburner and scrubber.[6] This should only be performed by trained personnel at a licensed facility.

Important Considerations:

- Do not dispose of **yttrium nitrate hexahydrate** down the drain, as it is toxic to aquatic life.[2]

- Contaminated packaging should be disposed of as unused product.<sup>[6]</sup>

## IV. Experimental Protocol: Spill Neutralization (for small spills)

This protocol details the methodology for containing and cleaning a small spill of **yttrium nitrate hexahydrate** in a laboratory setting.

Materials:

- Personal Protective Equipment (PPE) as specified above.
- Inert absorbent material (e.g., vermiculite, sodium carbonate, or dry sand).
- Non-sparking scoops or tools.
- Designated hazardous waste container, properly labeled.
- pH paper (if dealing with a solution).

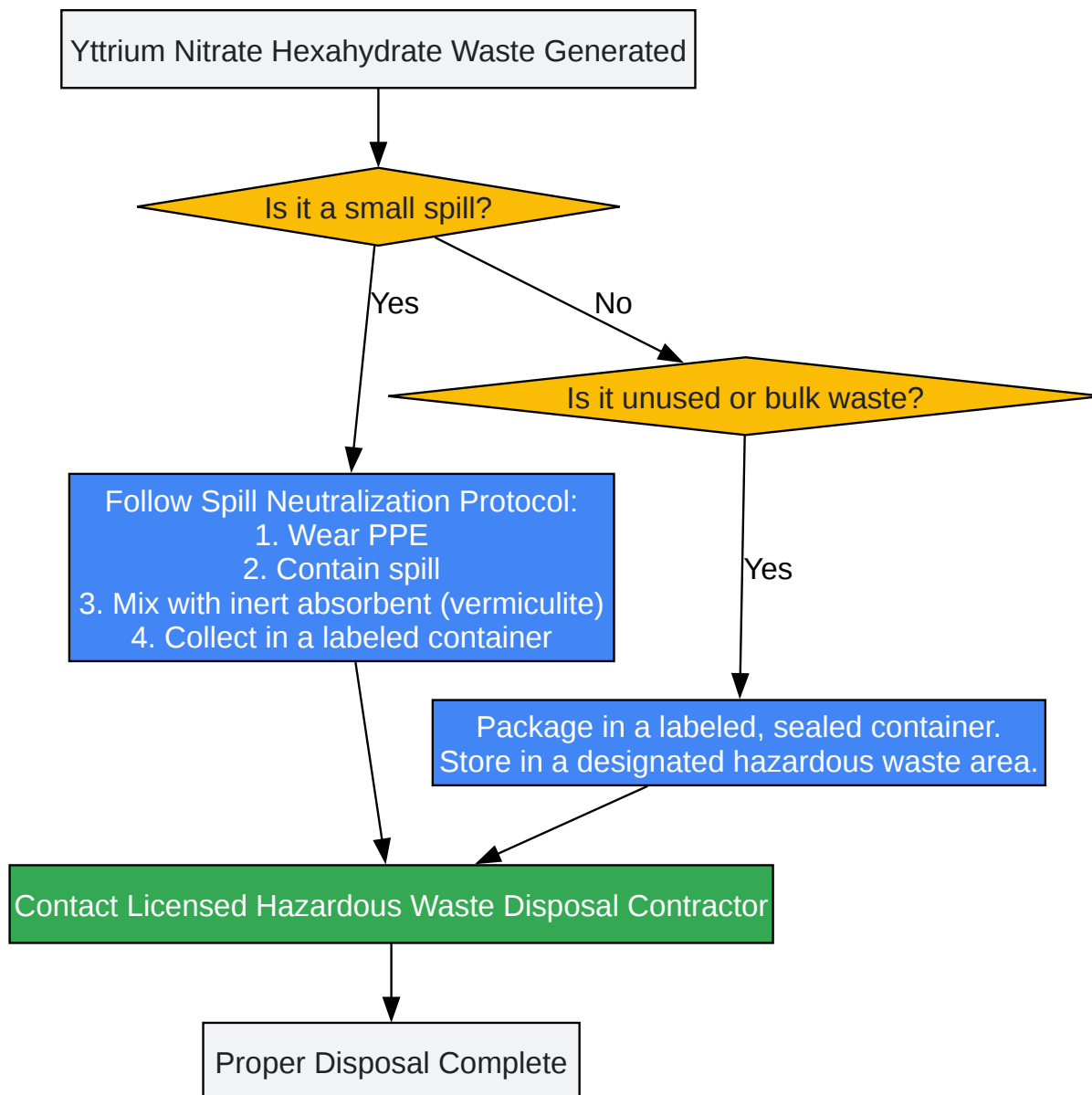
Procedure:

- Evacuate and Ventilate: If a significant amount of dust is generated, evacuate the immediate area and ensure it is well-ventilated.
- Don PPE: Put on all required personal protective equipment.
- Containment: Create a dike around the spill using an inert absorbent material to prevent it from spreading.
- Absorption: Carefully cover the spilled **yttrium nitrate hexahydrate** with vermiculite or sodium carbonate.<sup>[3]</sup> Mix gently with a non-sparking tool to ensure thorough absorption.
- Collection: Carefully scoop the mixture into the designated hazardous waste container. Avoid creating dust.
- Decontamination: Clean the spill area with soap and water. If the original material was in solution, test the pH of the rinse water to ensure neutrality before final rinsing.

- **Labeling and Storage:** Securely close the hazardous waste container and label it clearly with the contents ("**Yttrium Nitrate Hexahydrate** Spill Debris") and the date. Store the container in a designated hazardous waste accumulation area.
- **Disposal:** Arrange for pickup and disposal by a licensed hazardous waste contractor.

## V. Visualized Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **yttrium nitrate hexahydrate**.



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Caption: Disposal workflow for **yttrium nitrate hexahydrate**.

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